

What is the complete chemical structure of Frangufoline?

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Compound of Interest

Compound Name: *Frangufoline*

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An In-depth Technical Guide to the Chemical Structure of **Frangufoline**

This guide provides a comprehensive overview of the chemical structure, properties, and metabolic pathway of **Frangufoline**, a cyclopeptide alkaloid. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Structure and Identification

Frangufoline is classified as a 14-membered frangulanine-type cyclopeptide alkaloid.^{[1][2]} Its complex structure consists of a macrocyclic ring system containing amino acid residues.

IUPAC Name: (2S)-2-(dimethylamino)-N-[(3S,4S,7S,10Z)-7-(2-methylpropyl)-5,8-dioxo-3-propan-2-yl-2-oxa-6,9-diazabicyclo[10.2.2]hexadeca-1(14),10,12,15-tetraen-4-yl]-3-phenylpropanamide^[3]

Synonyms: **Frangufoline**, Daechuine S1, Sanjoinine A^[1]

Chemical Identifiers:

- CAS Number: 19526-09-1^{[1][3][4]}
- PubChem CID: 11731186^[3]
- InChIKey: TVUQUDJOLFMOKT-SPZUWTHGSA-N^[3]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Frangufoline**.

Property	Value	Source
Molecular Formula	C31H42N4O4	[1] [3] [4]
Molecular Weight	534.7 g/mol	[1] [3]
Exact Mass	534.32060583 Da	[3]
XLogP3	5.2	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	5	[5]
Rotatable Bond Count	8	[5]
Topological Polar Surface Area	99.8 Å ²	[3]
Formal Charge	0	[5]

Experimental Protocols

The characterization and analysis of **Frangufoline** typically involve a combination of chromatographic and spectroscopic techniques.

Isolation and Purification

Frangufoline has been reported in organisms such as *Ziziphus jujuba* and *Melochia corchorifolia*.[\[3\]](#) A general protocol for its isolation from plant material would involve:

- Extraction: Maceration of the dried and powdered plant material with a suitable organic solvent (e.g., methanol or ethanol).
- Fractionation: The crude extract is then subjected to liquid-liquid partitioning with solvents of increasing polarity to separate compounds based on their solubility.

- Chromatography: The fractions containing the target compound are further purified using chromatographic techniques such as column chromatography (e.g., silica gel) followed by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Frangufoline**.

Structural Elucidation

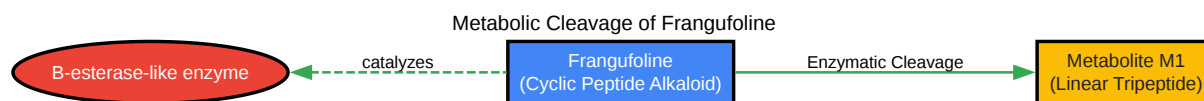
The chemical structure of **Frangufoline** is elucidated using a combination of the following spectroscopic methods:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula of the compound.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To determine the number and types of protons and their neighboring environments.
 - ^{13}C NMR: To identify the number and types of carbon atoms in the molecule.
 - 2D NMR (COSY, HSQC, HMBC): To establish the connectivity between protons and carbons, which is crucial for piecing together the complete molecular structure.
 - Ultraviolet (UV) Spectroscopy: To identify the presence of chromophores within the molecule.
- [6]

Biological Activity and Metabolism

Frangufoline is known to have sedative properties.[1][2][6] In vivo and in vitro studies in rodents have shown that **Frangufoline** is rapidly metabolized.[6] The primary metabolic transformation involves the enzymatic cleavage of the enamide bond within the macrocyclic structure.[6] This process results in the formation of a linear tripeptide metabolite, designated as M1.[6]

The metabolic conversion of **Frangufoline** is catalyzed by a B-esterase-like enzyme and involves the oxidation of the vinyl group and hydrolysis of the adjacent amide bond.[6]



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Metabolic pathway of **Frangufoline** to its linear metabolite M1.

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